

Technical Support Center: LDN193189 Dihydrochloride

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Compound of Interest

Compound Name: LDN193189

Cat. No.: B1662814

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This guide provides detailed information and troubleshooting advice for dissolving and storing **LDN193189** dihydrochloride, a potent and selective inhibitor of ALK2 and ALK3, commonly used in stem cell research and developmental biology.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing a stock solution of **LDN193189** dihydrochloride?

A1: The choice of solvent depends on your experimental needs. For high concentration stock solutions, Dimethyl Sulfoxide (DMSO) and water are the most common solvents. **LDN193189** dihydrochloride is soluble up to 20 mM in DMSO and up to 50 mM in water.^{[1][2][3]} It is reportedly insoluble in ethanol.^[4]

Q2: How should I store the solid compound and my stock solutions?

A2:

- **Solid Compound:** The lyophilized powder should be stored at -20°C, protected from light.^{[1][2][5]} For long-term storage, keeping it with a desiccant is recommended.^[1] Under these conditions, the solid compound is stable for at least one year.^[1]
- **Stock Solutions:** It is highly recommended to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.^[1]

- DMSO Solutions: Store at -20°C. They are generally stable for up to 6 months when stored correctly.[5]
- Aqueous Solutions: It is best to prepare aqueous solutions fresh for each experiment.[1][3] If storage is necessary, do not keep them for more than one day.[6]

Q3: What is the molecular weight of **LDN193189** dihydrochloride?

A3: The molecular weight is 479.4 g/mol .[2][7] Note that batch-specific molecular weights may vary slightly due to hydration, which can affect the solvent volumes required for preparing precise stock solution concentrations.[7]

Q4: Can I use this compound in cell culture?

A4: Yes. For cell culture applications, the stock solution should be diluted into your culture medium immediately before use.[1] It is crucial to ensure the final concentration of DMSO is not toxic to your cells, typically below 0.1%. [1] After adding the compound to your medium, it is good practice to filter-sterilize the final solution using a 0.2 μ M low-protein binding filter.[5]

Troubleshooting Guide

Issue 1: The compound is not dissolving completely.

- Solution A: Gentle Heating. Warm the solution at 37°C for 10 minutes.[4][5] This can help dissolve any precipitate that may have formed.
- Solution B: Sonication. Use an ultrasonic bath to agitate the solution for a short period.[4][8] This is particularly helpful for achieving higher concentrations in aqueous solutions.[8]
- Solution C: Check Your Solvent. Ensure you are using a fresh, high-quality solvent. Hygroscopic (water-absorbing) DMSO can significantly impact the solubility of the compound.[8]

Issue 2: Precipitate forms after diluting the stock solution in an aqueous buffer or medium.

- Solution A: Pre-warm Reagents. To avoid precipitation due to temperature shock, pre-warm both the stock solution and the culture medium or buffer to 37°C before mixing.[9]

- Solution B: Gradual Dilution. Instead of adding the stock directly to the final volume, perform a serial dilution. First, dilute the DMSO stock into a smaller volume of medium, mix well, and then add this to the rest of your medium.

Data Presentation

Solubility Data Summary

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	≤ 50 mM[1][2][3]	~24 mg/mL[7]	May require sonication to achieve higher concentrations. [8]
DMSO	≤ 20 mM[1][3]	~10 mg/mL[8]	Warming and sonication can aid dissolution.[8]
Ethanol	Insoluble[4]	Insoluble[4]	Not a recommended solvent.
Dimethylformamide	Not specified	~1 mg/mL[6]	

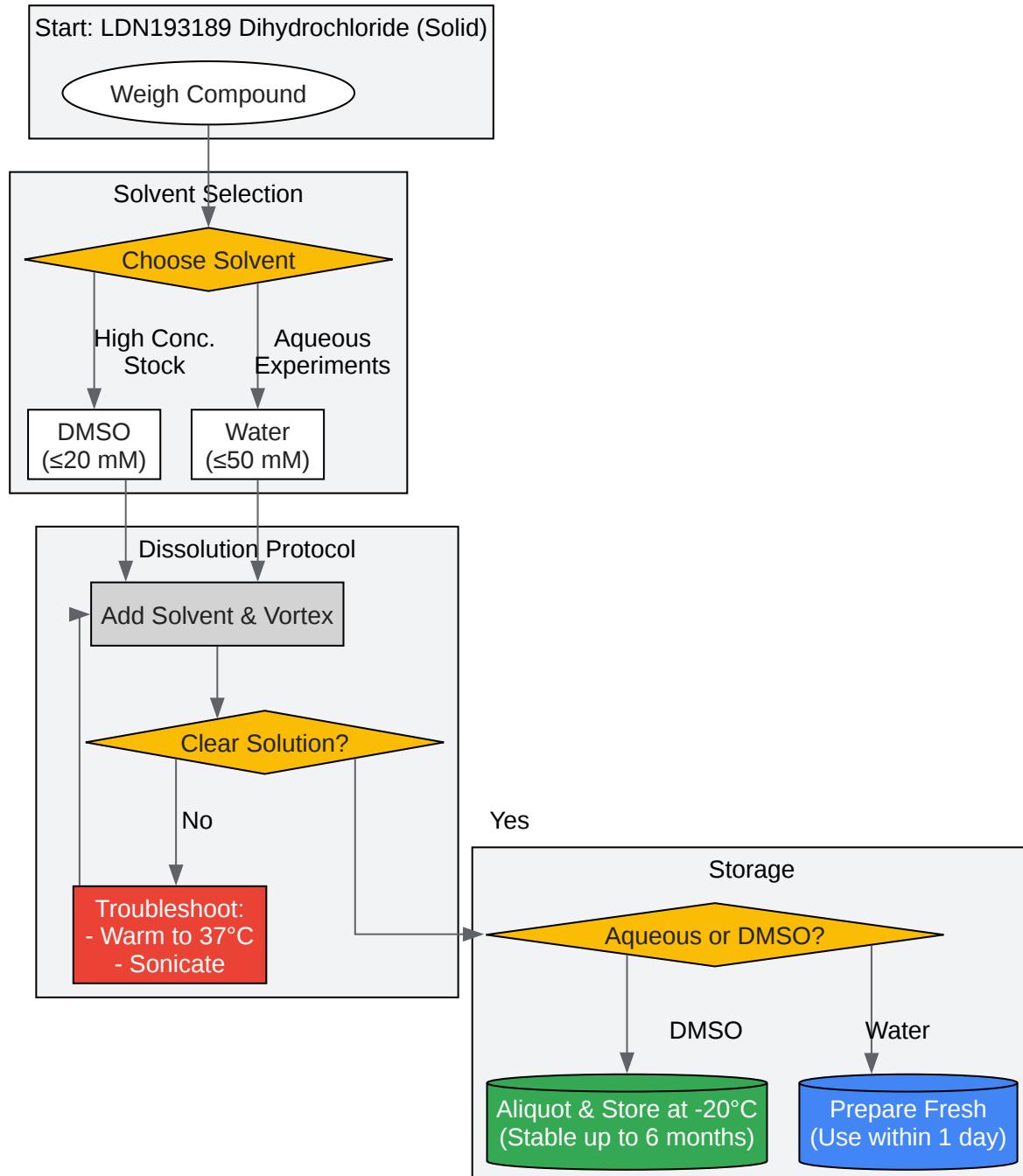
Experimental Protocols

Protocol: Preparing a 10 mM Stock Solution in DMSO

- Preparation: Before opening, briefly centrifuge the vial of **LDN193189** dihydrochloride to ensure all the powder is at the bottom.[10]
- Calculation: To prepare a 10 mM stock solution from 1 mg of the compound (MW: 479.4 g/mol), you will need the following volume of DMSO:
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
 - Volume (μL) = (0.001 g / (0.01 mol/L * 479.4 g/mol)) * 1,000,000 = 208.6 μL
- Reconstitution: Add 208.6 μL of high-quality, anhydrous DMSO to the vial.

- Dissolution: Vortex the vial thoroughly. If any particulates are visible, warm the solution to 37°C for 5-10 minutes or place it in an ultrasonic bath until the solution is clear.[4][5]
- Storage: Aliquot the stock solution into single-use, light-protected tubes and store at -20°C. [1][5]

Mandatory Visualization

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